

Spectroscopic Data for the Characterization of Mellein: A Technical Guide

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Compound of Interest

Compound Name: Mellein
CAS No.: 1200-93-7
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This guide provides a comprehensive overview of the spectroscopic techniques and data integral to the structural elucidation and characterization of **mellein**, a naturally occurring dihydroisocoumarin with a range of biological activities.^{[1][2]} Intended for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to facilitate the unambiguous identification of this important fungal metabolite.

Introduction to Mellein and the Imperative of Spectroscopic Characterization

Mellein, specifically (R)-(-)-**mellein**, is a secondary metabolite produced by a variety of fungi, bacteria, plants, and insects.^{[1][2]} Its structural backbone, 3,4-dihydro-8-hydroxy-3-methylisocoumarin, presents a unique spectroscopic fingerprint that, when properly analyzed, allows for its definitive identification.^[1] The structural characterization of natural products like **mellein** is a foundational step in drug discovery and development, ensuring the purity, identity, and novelty of a compound. Advanced spectroscopic methods are the cornerstone of this process, providing detailed information about a molecule's atomic composition and connectivity.^{[3][4]}

This guide will delve into the core spectroscopic techniques utilized for **mellein**'s characterization: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy. For each technique, we will explore the underlying principles, experimental considerations, and the interpretation of the resulting data specific to **mellein**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms.

[5][6] For **mellein**, both ^1H and ^{13}C NMR are essential for assigning the structure.

^1H NMR Spectroscopy: Unveiling the Proton Framework

^1H NMR spectroscopy provides information about the number of different types of protons, their chemical environment, and their proximity to other protons. The analysis of a ^1H NMR spectrum of **mellein** reveals a characteristic set of signals corresponding to its unique structure.

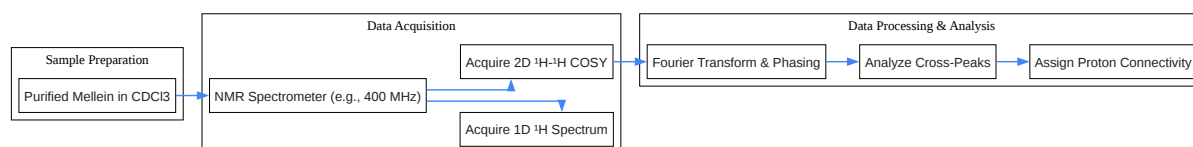
Experimental Protocol: ^1H NMR Spectroscopy of **Mellein**

- **Sample Preparation:** Dissolve approximately 5-10 mg of purified **mellein** in a deuterated solvent (e.g., CDCl_3 or Methanol- d_4) in an NMR tube. The choice of solvent can slightly affect chemical shifts.
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- **Data Acquisition:** Acquire a standard one-dimensional ^1H NMR spectrum.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak as an internal standard.

Interpretation of the ^1H NMR Spectrum of **Mellein**:

The ^1H NMR spectrum of **mellein** typically displays signals corresponding to the aromatic protons, the methine proton at C-3, the methylene protons at C-4, and the methyl protons. The aromatic region often shows a complex splitting pattern due to the coupling between adjacent protons on the benzene ring. Two-dimensional NMR experiments, such as COSY (Correlation Spectroscopy), are invaluable for confirming the coupling relationships between these protons.

Diagram: ^1H - ^1H COSY Workflow for **Mellein**



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Caption: Workflow for ^1H - ^1H COSY analysis of **mellein**.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

^{13}C NMR spectroscopy provides information about the different carbon environments within the molecule. This technique is crucial for confirming the carbon framework of **mellein**.

Experimental Protocol: ^{13}C NMR Spectroscopy of **Mellein**

The experimental protocol is similar to that of ^1H NMR, with adjustments in the acquisition parameters to account for the lower natural abundance and sensitivity of the ^{13}C nucleus.

Interpretation of the ^{13}C NMR Spectrum of **Mellein**:

The ^{13}C NMR spectrum of **mellein** will show distinct signals for each of the ten carbon atoms in the molecule, including the carbonyl carbon of the lactone, the aromatic carbons, and the aliphatic carbons.[7] The chemical shifts of these carbons are indicative of their electronic

environment. Heteronuclear Single Quantum Coherence (HSQC) and Heteronuclear Multiple Bond Correlation (HMBC) experiments are powerful 2D NMR techniques used to correlate the ^1H and ^{13}C signals, allowing for the unambiguous assignment of the entire carbon skeleton.

Table 1: Typical ^1H and ^{13}C NMR Spectroscopic Data for **Mellein** (in CDCl_3)

Position	^1H Chemical Shift (δ , ppm)	Multiplicity	J (Hz)	^{13}C Chemical Shift (δ , ppm)
1	-	-	-	~170.0
3	~4.70	m	~76.0	
4	~2.90	m	~34.5	
4a	-	-	-	~140.0
5	~6.85	d	8.4	~118.0
6	~7.40	t	7.9	~136.0
7	~6.75	d	7.6	~116.0
8	~11.0 (OH)	s	~162.0	
8a	-	-	-	~108.0
3-CH ₃	~1.50	d	6.3	~20.5

Note: Chemical shifts and coupling constants are approximate and can vary slightly depending on the solvent and experimental conditions.

Mass Spectrometry (MS): Determining the Molecular Weight and Formula

Mass spectrometry is an essential technique for determining the molecular weight and elemental composition of a molecule.^{[8][9]} For **mellein**, high-resolution mass spectrometry (HRMS) is particularly valuable for confirming its molecular formula.

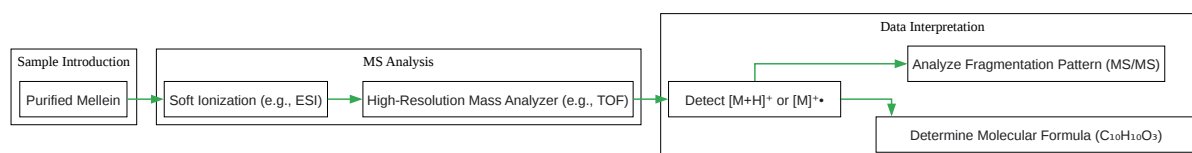
Experimental Protocol: Mass Spectrometry of **Mellein**

- **Sample Introduction:** The purified **mellein** sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic separation technique like HPLC or GC.[4]
- **Ionization:** A soft ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), is used to generate molecular ions with minimal fragmentation.
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the ions is measured by a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap).

Interpretation of the Mass Spectrum of **Mellein**:

The high-resolution mass spectrum of **mellein** will show a prominent peak corresponding to the protonated molecule $[M+H]^+$ or the molecular ion $[M]^+$, depending on the ionization method used. The accurate mass measurement of this ion allows for the unambiguous determination of the molecular formula, $C_{10}H_{10}O_3$. Tandem mass spectrometry (MS/MS) can be employed to induce fragmentation of the molecular ion, providing valuable structural information based on the observed fragment ions.[10]

Diagram: Mass Spectrometry Workflow for **Mellein**



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Caption: General workflow for mass spectrometric analysis of **mellein**.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

[\[11\]](#)

Experimental Protocol: IR Spectroscopy of **Mellein**

- **Sample Preparation:** The **mellein** sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr), as a KBr pellet, or in solution. Attenuated Total Reflectance (ATR) is a common and convenient sampling technique.
- **Data Acquisition:** An FTIR (Fourier Transform Infrared) spectrometer is used to acquire the infrared spectrum.

Interpretation of the IR Spectrum of **Mellein**:

The IR spectrum of **mellein** exhibits characteristic absorption bands corresponding to its key functional groups:

- **O-H stretch:** A broad band around 3400 cm^{-1} due to the phenolic hydroxyl group.
- **C-H stretch (aromatic and aliphatic):** Bands in the region of $3100\text{-}2800\text{ cm}^{-1}$.
- **C=O stretch (lactone):** A strong, sharp band around $1660\text{-}1680\text{ cm}^{-1}$.
- **C=C stretch (aromatic):** Bands in the region of $1600\text{-}1450\text{ cm}^{-1}$.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving conjugated systems.[\[12\]](#)[\[13\]](#)

Experimental Protocol: UV-Vis Spectroscopy of **Mellein**

- **Sample Preparation:** Prepare a dilute solution of **mellein** in a suitable UV-transparent solvent (e.g., methanol or ethanol).
- **Data Acquisition:** Record the absorption spectrum using a UV-Vis spectrophotometer over a range of approximately 200-400 nm.

Interpretation of the UV-Vis Spectrum of **Mellein**:

The UV-Vis spectrum of **mellein** in methanol typically shows absorption maxima (λ_{max}) around 243 nm and 311 nm, which are characteristic of the substituted aromatic chromophore in the dihydroisocoumarin system. The position and intensity of these bands can be influenced by the solvent and the presence of other functional groups.

Table 2: Summary of Key Spectroscopic Data for **Mellein**

Technique	Key Observations
^1H NMR	Signals for aromatic, methine, methylene, and methyl protons with characteristic chemical shifts and coupling constants.
^{13}C NMR	Ten distinct carbon signals, including a lactone carbonyl, aromatic carbons, and aliphatic carbons.
HRMS	Accurate mass measurement confirming the molecular formula $\text{C}_{10}\text{H}_{10}\text{O}_3$.
IR	Characteristic absorption bands for O-H, C=O (lactone), and aromatic C=C functional groups.
UV-Vis	Absorption maxima around 243 nm and 311 nm in methanol.

Conclusion: A Multi-faceted Approach to Structural Confirmation

The comprehensive characterization of **mellein** relies on the synergistic application of multiple spectroscopic techniques. While each method provides a unique piece of the structural puzzle, it is the collective interpretation of the data from NMR, MS, IR, and UV-Vis spectroscopy that allows for the unambiguous confirmation of its identity. This in-depth technical guide provides the foundational knowledge and practical insights necessary for researchers to confidently identify and characterize **mellein** in their scientific endeavors.

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